

Technical Guide: Physicochemical Properties of Brominated and Chlorinated Toluene Derivatives

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Compound of Interest

Compound Name: *1-Bromo-3-(bromomethyl)-2-chlorobenzene*

Cat. No.: *B1289238*

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Audience: Researchers, scientists, and drug development professionals.

Disclaimer: This document provides a summary of available data for halogenated toluene derivatives. Specific physical property data for **1-Bromo-3-(bromomethyl)-2-chlorobenzene** is not readily available in publicly accessible databases. The following sections detail the properties of closely related isomers to serve as a reference.

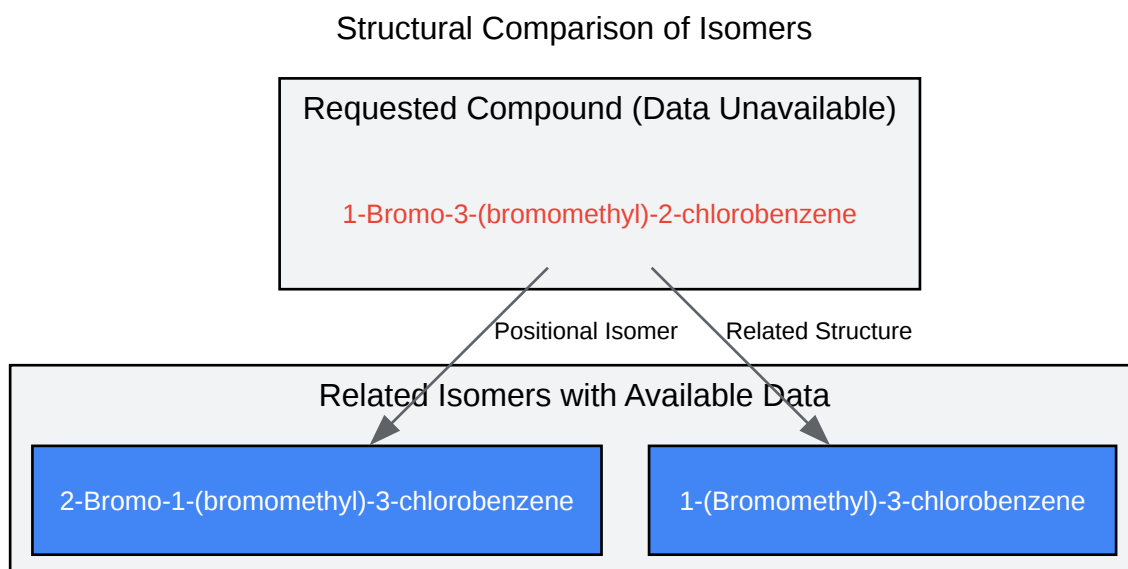
Introduction

This technical guide outlines the physical and chemical properties of several brominated and chlorinated toluene derivatives. Due to the absence of specific experimental data for **1-Bromo-3-(bromomethyl)-2-chlorobenzene**, this paper presents a comparative analysis of its isomers: 2-Bromo-1-(bromomethyl)-3-chlorobenzene and 1-(Bromomethyl)-3-chlorobenzene.

Understanding the physicochemical characteristics of these compounds is crucial for their application in organic synthesis and drug discovery, particularly as intermediates and building blocks.

Comparative Analysis of Isomeric Structures

The precise positioning of halogen and methyl substituents on the benzene ring significantly influences the physical and chemical properties of a compound. The diagram below illustrates the structural differences between the requested compound and related isomers for which data is available.



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Figure 1: Logical relationship between the requested compound and its isomers.

Physical Properties of Related Isomers

The following table summarizes the key physical properties of two isomers closely related to **1-Bromo-3-(bromomethyl)-2-chlorobenzene**. These values are compiled from various chemical databases and literature sources.

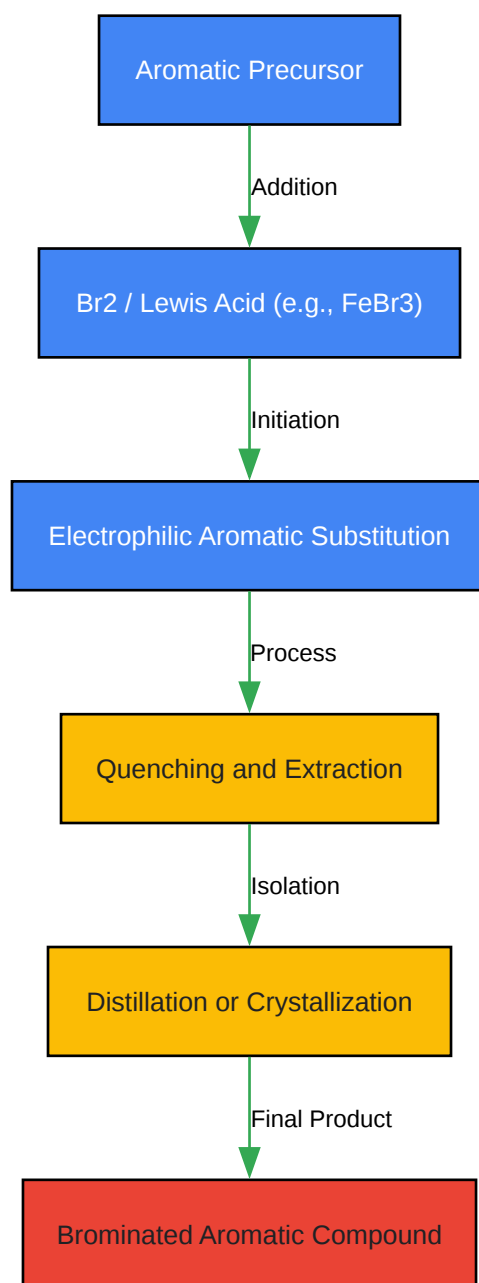
Property	2-Bromo-1-(bromomethyl)-3-chlorobenzene	1-(Bromomethyl)-3-chlorobenzene
CAS Number	220453-60-1[1]	766-80-3[2][3][4]
Molecular Formula	C ₇ H ₅ Br ₂ Cl[1]	C ₇ H ₆ BrCl[2][3][4]
Molecular Weight	284.37 g/mol [1]	205.48 g/mol [3]
Appearance	Not specified	Clear light brown liquid[3]
Boiling Point	Not specified	109-110 °C at 12 mmHg[5]
Density	Not specified	1.565 g/mL at 25 °C[5]
Refractive Index	Not specified	n ₂₀ /D 1.588 (lit.)[5]
Solubility	Not specified	Decomposes in water[2]

Experimental Protocols

Detailed experimental protocols for the determination of the physical properties listed above are not explicitly provided in the surveyed literature. The values are generally reported as literature ("lit.") values from established chemical suppliers and databases.[5]

A general synthetic route for a related compound, 1-bromo-2-(bromomethyl)-3-nitrobenzene, involves the radical bromination of 2-bromo-6-nitrotoluene using N-bromosuccinimide and a radical initiator like benzoyl peroxide in a suitable solvent such as chlorobenzene, followed by reflux.[6] This suggests that similar side-chain bromination of a corresponding toluene derivative could be a viable synthetic pathway.

The workflow for a typical electrophilic aromatic bromination, a common method for introducing a bromine atom to the benzene ring, is outlined below.



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Figure 2: General workflow for electrophilic aromatic bromination.

Signaling Pathways and Biological Activity

There is no information available in the searched literature regarding any signaling pathways or specific biological activities associated with **1-Bromo-3-(bromomethyl)-2-chlorobenzene** or its closely related isomers. These compounds are primarily utilized as intermediates in organic synthesis.

Conclusion

While specific data for **1-Bromo-3-(bromomethyl)-2-chlorobenzene** remains elusive, the physical properties of its isomers, 2-Bromo-1-(bromomethyl)-3-chlorobenzene and 1-(Bromomethyl)-3-chlorobenzene, provide valuable reference points for researchers. The provided data, compiled from reputable sources, can aid in the design of synthetic routes and the prediction of physicochemical behavior. Further experimental investigation is required to fully characterize the properties of **1-Bromo-3-(bromomethyl)-2-chlorobenzene**.

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